

Replicating Published Findings on the Biological Effects of Nimbolide: A Comparative Guide

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Compound of Interest

Compound Name: *1-Deacetylnimbolin B*

Cat. No.: *B15562736*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the biological effects of nimbolide, a potent bioactive compound isolated from the neem tree (*Azadirachta indica*), with a focus on its anti-cancer and anti-inflammatory properties. Due to the limited availability of published data on **1-Deacetylnimbolin B**, this guide centers on the closely related and extensively studied compound, nimbolide. We present a comparative analysis of nimbolide's effects with other known inhibitors of key signaling pathways, supported by experimental data and detailed protocols to facilitate the replication of these findings.

Comparative Efficacy of Nimbolide and Alternative Inhibitors

The cytotoxic effects of nimbolide have been evaluated across various cancer cell lines. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of nimbolide and selected alternative inhibitors targeting key signaling pathways implicated in cancer progression.

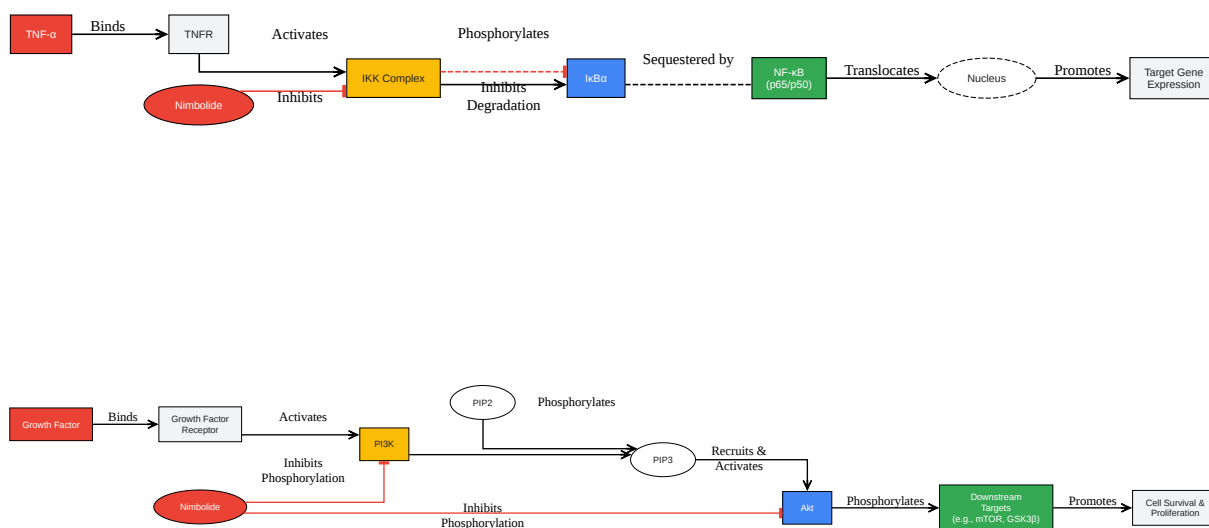
Compound	Target Pathway	Cell Line	IC50 (μM)	Reference
Nimbolide	Multiple (NF-κB, PI3K/Akt, STAT3)	MDA-MB-231 (Breast)	1.97 ± 0.24	[1]
MCF-7 (Breast)	5.04 ± 0.25	[1]		
CEM/ADR5000 (Leukemia)	0.3 ± <0.01	[2]		
HCT116 p53+/+ (Colon)	0.9 ± 0.05	[2]		
Parthenolide	NF-κB	MCF-7 (Breast)	9.54 ± 0.82	[3]
SiHa (Cervical)	8.42 ± 0.76	[3]		
MDA-MB-231 (Breast)	~6-9	[4][5]		
Wortmannin	PI3K/Akt	MDA-MB-231 (Breast)	0.05 - 0.2 (nM range)	[6]
Stattic	STAT3	UM-SCC-17B (Head & Neck)	2.562 ± 0.409	[7]
OSC-19 (Head & Neck)	3.481 ± 0.953	[7]		
Cal33 (Head & Neck)	2.282 ± 0.423	[7]		
MDA-MB-231 (Breast)	5.5	[8]		
CCRF-CEM (Leukemia)	3.188	[9]		
Jurkat (Leukemia)	4.89	[9]		

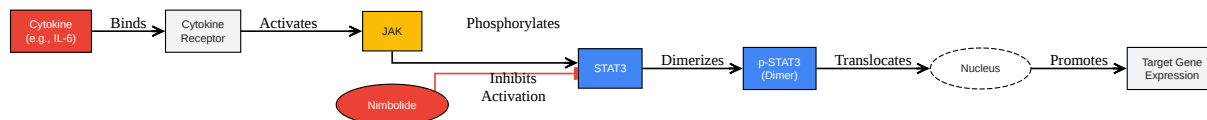
Key Signaling Pathways Modulated by Nimbolide

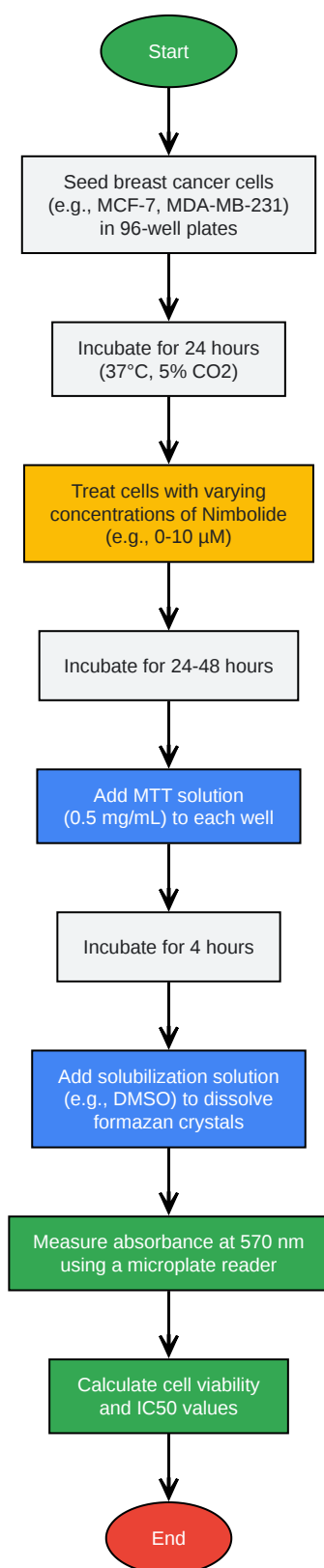
Nimbolide exerts its pleiotropic effects by modulating several critical signaling pathways involved in cell survival, proliferation, and inflammation.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a crucial regulator of inflammation and cell survival. Nimbolide has been shown to inhibit NF- κ B activation by preventing the degradation of I κ B α and subsequently blocking the nuclear translocation of the p65 subunit. This leads to the downregulation of NF- κ B target genes involved in cell proliferation, anti-apoptosis, and angiogenesis.







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